

Technical Guide: Solubility & Stability Profiling of (Z)-N'-hydroxy-4-propoxybenzene-1-carboximidamide

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Compound of Interest

Compound Name: (Z)-N'-hydroxy-4-propoxybenzene-1-carboximidamide

Cat. No.: B12348602

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Chemical Identity & Structural Analysis[1][2][3][4]

The core stability of this molecule is dictated by the amidoxime functional group attached to the 4-propoxybenzene ring.

- IUPAC Name: (Z)-N'-hydroxy-4-propoxybenzene-1-carboximidamide
- Common Name: 4-Propoxybenzamidoxime
- Molecular Formula: C

H

N

O

- Key Structural Feature: The (Z)-configuration (syn) allows for an intramolecular hydrogen bond between the oxime hydroxyl proton and the amine nitrogen. This interaction

significantly reduces water solubility compared to the open (E)-isomer but enhances lipophilicity and membrane permeability.

Isomerization Dynamics

The compound exists in equilibrium between the Z and E isomers.

- Z-Isomer (Thermodynamic): Stabilized by intramolecular H-bonding ($\Delta G \approx -3$ to -5 kcal/mol vs E-isomer). Dominant in non-polar solvents and solid state.
- E-Isomer (Kinetic/Polar): Favored in protic solvents or under UV irradiation. Lacks intramolecular H-bonding; more water-soluble but less stable.

Physicochemical Profiling

Solubility Profile

The propoxy tail confers significant lipophilicity, making the compound sparingly soluble in neutral aqueous media. Solubility is highly pH-dependent due to the amphoteric nature of the amidoxime group.

Solvent / Medium	Solubility Rating	Mechanism / Observation
Water (pH 7.0)	Low (< 0.5 mg/mL)	Neutral species dominates; hydrophobic propoxy group limits solvation.
0.1 N HCl (pH 1.2)	High (> 10 mg/mL)	Protonation of the amidoxime nitrogen () forms a cationic species.
0.1 N NaOH (pH 13)	Moderate	Deprotonation of the oxime -OH () forms an anionic species.
DMSO / Methanol	Very High	Excellent solvency for the lipophilic neutral form.
Octanol/Water (LogP)	~ 2.0 - 2.5 (Est.)	Propoxy group adds ~1.0 log unit vs. benzamidoxime.

Ionization Constants (pKa)

Understanding the ionization state is critical for stability testing.

- : Protonation of the imino nitrogen (R-C(=NOH)NH_3^+).
- : Deprotonation of the oxime hydroxyl ($\text{R-C(=NO}^-\text{)NH}_2$).

Stability Profile & Degradation Pathways[5]

The stability of **(Z)-N'-hydroxy-4-propoxybenzene-1-carboximidamide** is compromised by three primary vectors: Hydrolysis, Photo-isomerization, and Enzymatic Reduction.

Hydrolytic Stability (pH Stress)

Amidoximes are generally stable at neutral pH but degrade under extremes.

- Acidic Hydrolysis (pH < 2): Slow hydrolysis to 4-propoxybenzamide and hydroxylamine.

- Basic Hydrolysis (pH > 10): Conversion to 4-propoxybenzoic acid (saponification-like mechanism) or nitrile formation via dehydration.

Photostability (The Z/E Switch)

Exposure to UV light (254 nm or solar spectrum) triggers rapid Z

E isomerization.

- Mechanism: Photo-excitation disrupts the C=N double bond character, allowing rotation.
- Impact: The E-isomer has different solubility and biological activity. Prolonged UV exposure can also lead to N-O bond cleavage (radical formation).

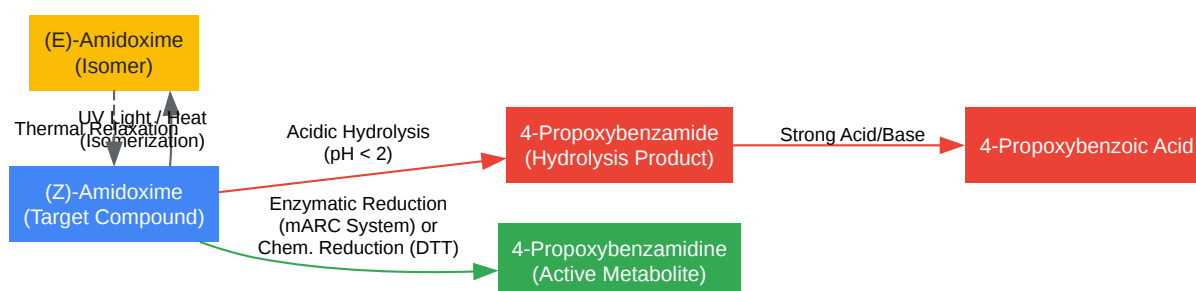
Metabolic Stability (Reductive)

While not a "shelf-life" issue, this is the drug's activation pathway.

- Mechanism: The mitochondrial Amidoxime Reducing Component (mARC) reduces the amidoxime to the active 4-propoxybenzamidine.
- In Vitro Note: Avoid using reducing agents (e.g., DTT, TCEP) in stability buffers, as they will chemically mimic this reduction.

Degradation Pathway Diagram

The following diagram maps the logical degradation and isomerization pathways.



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Figure 1: Primary degradation and transformation pathways for (Z)-4-propoxybenzamidoxime.

[\[1\]](#)[\[2\]](#)

Experimental Protocols

HPLC Analytical Method

A robust reverse-phase method is required to separate the Z-isomer from the E-isomer and hydrolysis products.

- Column: C18 (e.g., Agilent Zorbax Eclipse Plus), 3.5 μ m, 4.6 x 100 mm.
- Mobile Phase A: 0.1% Formic Acid in Water (pH ~2.7 suppresses silanol activity).
- Mobile Phase B: Acetonitrile (ACN).
- Gradient: 5% B to 95% B over 10 minutes.
- Flow Rate: 1.0 mL/min.[\[3\]](#)
- Detection: UV at 260 nm (aromatic) and 220 nm (amide/amidoxime).
- Temperature: 30°C (Control temperature strictly; high temp promotes Z/E shift).

Shake-Flask Solubility Protocol (Thermodynamic)

Objective: Determine equilibrium solubility at pH 1.2, 7.4, and 10.0.

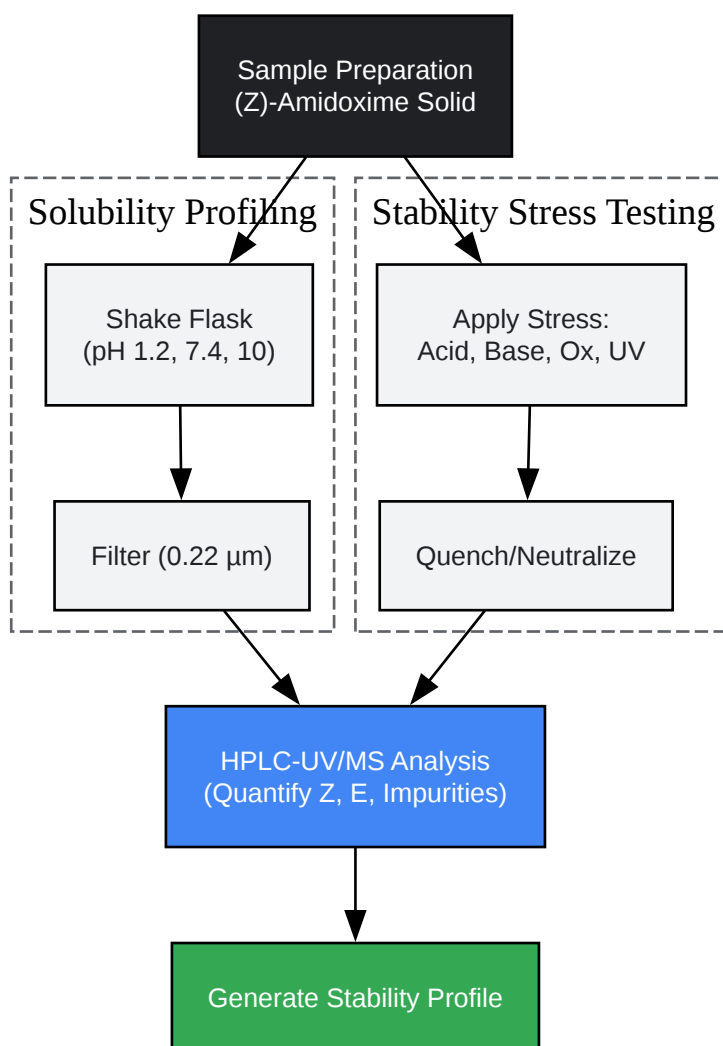
- Preparation: Weigh excess solid (~10 mg) into 4 mL glass vials.
- Solvent Addition: Add 1.0 mL of buffer (pH 1.2, 7.4, 10.0).
- Equilibration: Shake at 25°C for 24 hours.
- Separation: Centrifuge at 10,000 rpm for 10 mins or filter (0.22 μ m PVDF). Note: Discard first 200 μ L of filtrate to account for filter adsorption.
- Quantification: Dilute supernatant 1:10 with Mobile Phase and analyze via HPLC.

Forced Degradation Workflow

Objective: Validate stability-indicating method and identify breakdown products.

Stress Condition	Protocol	Endpoint Criteria
Acid Stress	1N HCl, 60°C, 4 hours	>10% degradation (Target: Amide)
Base Stress	1N NaOH, RT, 4 hours	>10% degradation (Target: Acid/Nitrile)
Oxidative	3% H ₂ O ₂	Check for N-oxides or radical products
	0.1% KMnO ₄ , RT, 2 hours	
Photolytic	UV (ICH Q1B), 1.2M Lux hours	Check for Z/E isomerization peaks
Thermal	Solid state, 60°C, 7 days	Check for physical state change (melting/fusing)

Experimental Workflow Diagram



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Figure 2: Integrated workflow for solubility and stability assessment.

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